

# Technical Safety Guide: Maropitant-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Maropitant-d3

Cat. No.: B15144992

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **Maropitant-d3**. The information is compiled from available safety data sheets (SDS) for Maropitant and its citrate salt, which are structurally and functionally analogous to **Maropitant-d3**. This document is intended to inform researchers and laboratory personnel on the safe handling, storage, and emergency procedures related to this compound.

## Chemical and Physical Properties

**Maropitant-d3** is the deuterated analogue of Maropitant, a neurokinin-1 (NK-1) receptor antagonist.[1] The deuterium labeling is primarily used for pharmacokinetic and metabolic studies.[2] While a specific safety data sheet for **Maropitant-d3** is not publicly available, the safety profile is expected to be comparable to that of Maropitant.

Property	Data
Chemical Name	(2S,3S)-2-Benzhydryl-N-[5-tert-butyl-2-(methoxy-d3)benzyl]quinuclidin-3-amine
Synonyms	(2S-cis)-N-[[5-(1,1-Dimethylethyl)-2-(methoxy-d3)phenyl]methyl]-2-(diphenylmethyl)-1-azabicyclo[2.2.2]octan-3-amine
Molecular Formula	C <sub>32</sub> H <sub>37</sub> D <sub>3</sub> N <sub>2</sub> O
Molecular Weight	471.69 g/mol <a href="#">[1]</a>
Appearance	Not Available
Storage Temperature	2-8°C Refrigerator <a href="#">[1]</a>

## Hazard Identification and GHS Classification

Maropitant is classified with the following hazards according to the Globally Harmonized System (GHS):

Hazard Class	Hazard Statement
Skin Sensitization, Category 1	H317: May cause an allergic skin reaction. <a href="#">[3]</a> <a href="#">[4]</a>
Serious Eye Irritation, Category 2A	H319: Causes serious eye irritation. <a href="#">[3]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity (Repeated Exposure), Category 2	H373: May cause damage to organs through prolonged or repeated exposure. <a href="#">[3]</a> <a href="#">[4]</a>
Hazardous to the Aquatic Environment, Acute Hazard, Category 1	H400: Very toxic to aquatic life. <a href="#">[3]</a> <a href="#">[4]</a>
Hazardous to the Aquatic Environment, Long-term Hazard, Category 1	H410: Very toxic to aquatic life with long lasting effects. <a href="#">[3]</a> <a href="#">[4]</a>

Signal Word: Warning

Primary Hazards: Irritant, Health Hazard, Environmental Hazard.[\[3\]](#)

## Experimental Protocols and Safe Handling

While specific experimental protocols for the toxicological studies of **Maropitant-d3** are not detailed in the available documentation, standard procedures for handling chemical compounds of this nature should be strictly followed.

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: Not required for normal use. If dust is generated, use a NIOSH-approved respirator.

### Handling Procedures:

- Avoid contact with skin and eyes.[\[5\]](#)
- Do not breathe dust.
- Wash hands thoroughly after handling.[\[5\]](#)
- Handle in a well-ventilated area.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Recommended storage is at 2-8°C.[\[1\]](#)

## First Aid Measures

In the event of exposure, follow these first aid protocols.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[4]
Skin Contact	Immediately wash the affected area with soap and water.[4] Remove contaminated clothing. Seek medical attention if irritation or a rash develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally.[4][6] Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if symptoms persist.[4][6]

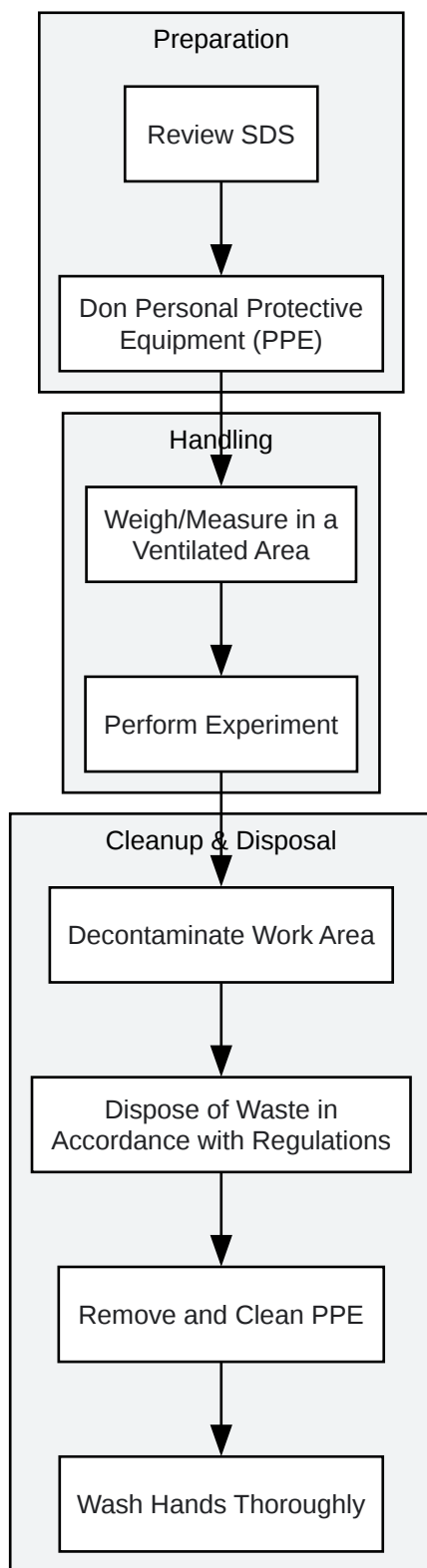
## Toxicological Information

The toxicological properties of **Maropitant-d3** are expected to be similar to those of Maropitant.

Toxicity Data	Value
Acute Oral LD50 (Rat)	> 2000 mg/kg[7]
Primary Irritant Effect	Irritating to eyes.[4] No significant irritant effect on the skin.[4]
Sensitization	May cause an allergic skin reaction through skin contact.[4]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.[4]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs (lungs and liver) through prolonged or repeated oral exposure.[6]

## Visualizations

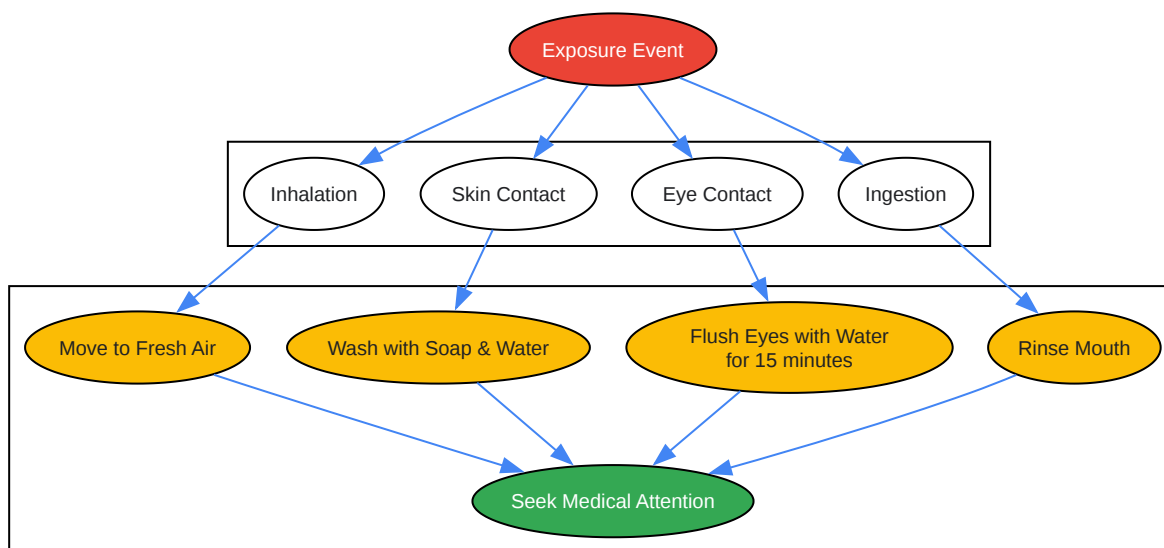
### Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Maropitant-d3**.

## First Aid Procedures for Exposure



[Click to download full resolution via product page](#)

Caption: First aid response to **Maropitant-d3** exposure.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet. Researchers should always consult the most current SDS for any chemical before use and adhere to all institutional safety protocols.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Maropitant | C32H40N2O | CID 204108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. www2.zoetis.co.nz [www2.zoetis.co.nz]
- 6. pattersonvet.com [pattersonvet.com]
- 7. Maropitant - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Safety Guide: Maropitant-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144992#safety-data-sheet-for-maropitant-d3]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)